

Fmoc-1,3-cis-DAMCH HCl: Technical Guide for Drug Development

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Compound of Interest

Compound Name: *Fmoc-1,3-cis-damch hcl*

Cat. No.: *B12316920*

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Executive Summary

Fmoc-1,3-cis-DAMCH HCl (CAS: 1274891-91-6) is a specialized, rigidifying diamine linker used in advanced peptidomimetic and drug conjugate synthesis. Chemically identified as Mono-Fmoc-cis-1,3-bis(aminomethyl)cyclohexane hydrochloride, this building block is critical for introducing conformational constraints into peptide backbones without altering the electronic properties of the amide bond.

Its "cis" stereochemistry provides a unique spatial orientation (U-shape or turn-inducing) distinct from the "trans" isomer, making it invaluable for designing macrocycles, stabilizing secondary structures, and developing Proteolysis Targeting Chimeras (PROTACs) where precise linker geometry determines ternary complex stability.

Chemical Identity & Technical Specifications

This compound belongs to the class of Fmoc-protected diamines. Unlike standard amino acids, it lacks a carboxylic acid at the

-position relative to the amine, functioning instead as a spacer or linker unit.

Nomenclature and Identifiers

| Parameter | Detail |
|-------------------|---|
| Common Name | Fmoc-1,3-cis-DAMCH HCl |
| IUPAC Name | (cis-3-(Aminomethyl)cyclohexyl)methyl (9H-fluoren-9-yl)methyl carbamate hydrochloride |
| CAS Number | 1274891-91-6 |
| Molecular Formula | (HCl salt) |
| Molecular Weight | 400.94 g/mol (Salt); 364.48 g/mol (Free Base) |
| Core Structure | cis-1,3-Bis(aminomethyl)cyclohexane core |
| Protecting Group | Fmoc (Fluorenylmethyloxycarbonyl) on |
| Reactive Group | Primary Amine () as Hydrochloride salt |

Structural Analysis

The core "DAMCH" moiety refers to Di(AminoMethyl)CycloHexane. The distinction between cis and trans isomers is crucial:

- **Cis-1,3-DAMCH:** The two aminomethyl groups are on the same side of the cyclohexane ring (equatorial-equatorial or axial-axial, predominantly diequatorial in solution). This creates a "turn" mimic, bringing the N- and C-termini of attached chains closer, facilitating cyclization.
- **Trans-1,3-DAMCH:** The groups are on opposite sides, creating an extended linear conformation.

Physiochemical Properties

- **Appearance:** White to off-white crystalline powder.
- **Solubility:** High solubility in DMF (Dimethylformamide) and DMSO; moderate solubility in Methanol; low solubility in non-polar organic solvents (Hexane, Et2O).

- **Hygroscopicity:** As a hydrochloride salt, the compound is hygroscopic. It must be stored under desiccated conditions to prevent hydrolysis or caking.

Applications in Drug Discovery[5][6]

Peptidomimetics and Macrocyclization

Fmoc-1,3-cis-DAMCH serves as a non-peptide scaffold to replace flexible amino acid sequences. By introducing the cyclohexane ring, researchers can:

- **Reduce Entropy Penalty:** Pre-organize the peptide backbone for binding, improving affinity.
- **Induce Turns:** The 1,3-cis geometry mimics
 - turns or
 - turns, essential for receptor recognition.
- **Increase Metabolic Stability:** The non-natural cyclohexane backbone is resistant to proteases.

PROTACs and Bioconjugates

In PROTAC design, the linker length and rigidity are determinants of degradation efficiency. Fmoc-1,3-cis-DAMCH provides a rigid, aliphatic spacer that prevents the "collapse" of the linker, maintaining the necessary distance between the E3 ligase ligand and the Target Protein ligand.

Solid Phase Synthesis (SPPS) Integration

The compound is designed for standard Fmoc-SPPS cycles. The free amine (as HCl salt) can be coupled directly to an activated carboxylic acid on the resin, or the Fmoc group can be removed to expose the second amine for branching.

Experimental Protocols

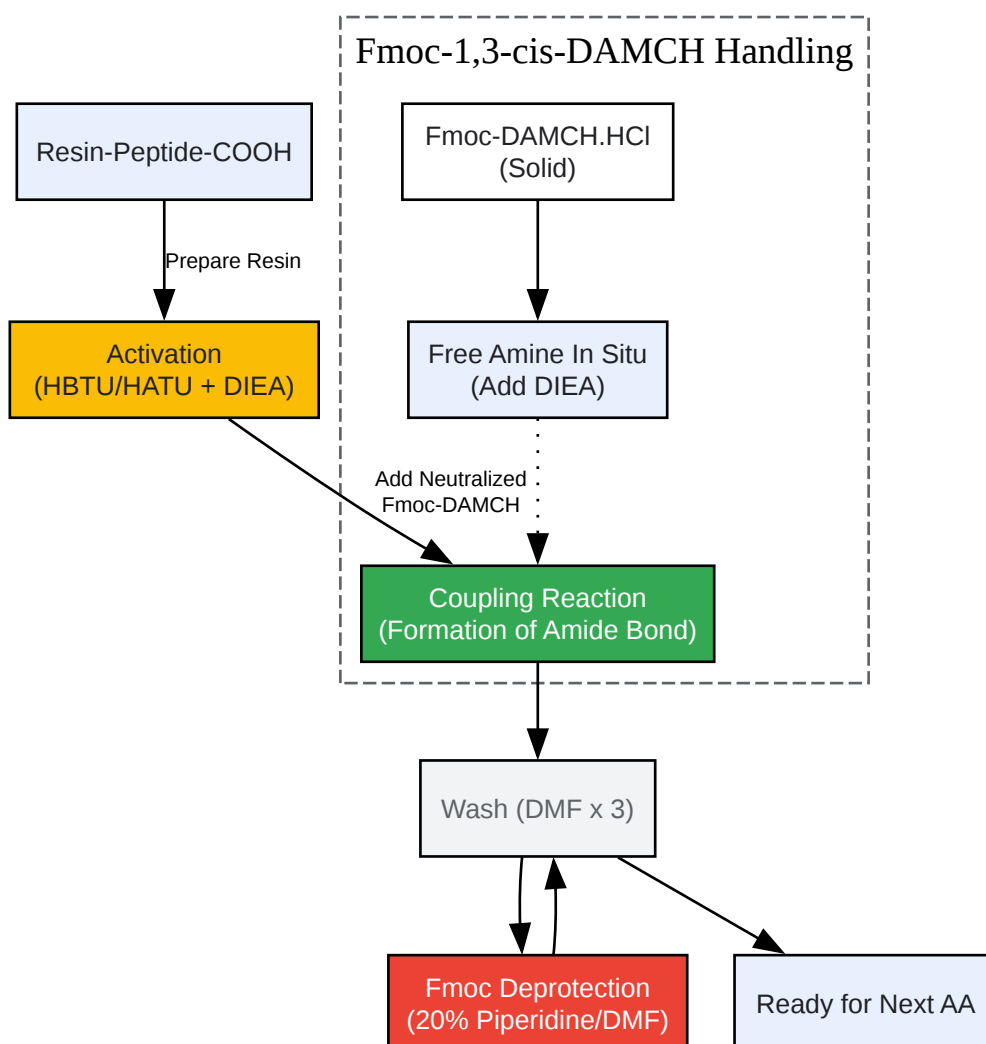
Solubility and Stock Preparation

Directive: Always prepare fresh solutions for coupling to avoid carbamate formation from atmospheric

- Weighing: Weigh the target amount of **Fmoc-1,3-cis-DAMCH HCl** in a glovebox or low-humidity environment.
- Neutralization (Critical): Since the amine is protonated (HCl salt), it cannot react until neutralized.
 - Dissolve in DMF (0.1 M concentration).
 - Add DIEA (Diisopropylethylamine) at a 1.05 - 1.2 molar equivalent relative to the DAMCH salt immediately prior to coupling.
 - Note: Avoid excess base which may cause premature Fmoc cleavage.

SPPS Coupling Workflow

The following diagram illustrates the integration of Fmoc-1,3-cis-DAMCH into a peptide chain.



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Caption: Workflow for coupling **Fmoc-1,3-cis-DAMCH HCl** to a resin-bound peptide. Note the in-situ neutralization step.

Synthesis Validation (Kaiser Test)

Because Fmoc-1,3-cis-DAMCH is a primary amine, the Kaiser Test (Ninhydrin) is effective for monitoring coupling efficiency.

- Blue Beads: Incomplete coupling (Free amine present).
- Colorless/Yellow Beads: Complete coupling (Amine capped).

- Troubleshooting: If coupling is sluggish (due to steric hindrance of the cyclohexane ring), use HATU instead of HBTU and extend reaction time to 2 hours.

Supplier Landscape & Sourcing

While many catalog houses list this compound, it is often a "make-to-order" item due to its specialized nature.

| Supplier Category | Representative Companies | Notes |
|-----------------------|-------------------------------------|--|
| Primary Manufacturers | Sigma-Aldrich (Merck), AstaTech | Often hold stock; verify CAS 1274891-91-6. |
| Peptide Specialists | Chem-Impex, Bachem, Iris Biotech | High purity grades suitable for GMP synthesis. |
| Custom Synthesis | WuXi AppTec, PharmBlock | Best for bulk kg-scale orders. |

Procurement Tip: Ensure the Certificate of Analysis (CoA) specifies Stereochemical Purity (>95% cis). Contamination with the trans isomer can drastically alter the folding of the final peptidomimetic.

Storage and Stability

- Temperature: Store at 2-8°C (short term) or -20°C (long term).
- Atmosphere: Inert gas (Argon/Nitrogen) recommended.
- Shelf Life: 2 years if kept desiccated and away from light.
- Handling: Wear standard PPE. The compound is an irritant; avoid inhalation of dust.

References

- PubChem.Compound Summary: **Fmoc-1,3-cis-DAMCH HCl** (CAS 1274891-91-6). National Library of Medicine.[1] Retrieved from [[Link](#)]
- Gellman, S. H. (1998). Foldamers: A Manifesto. Accounts of Chemical Research. (Contextual grounding for cyclic -amino acid mimics).

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Sources

- 1. Fmoc-D-cis-hyp-OH | C₂₀H₁₉NO₅ | CID 7269371 - PubChem [pubchem.ncbi.nlm.nih.gov]
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